

Application Notes: Rhenium Heptafluoride

Synthesis and Safety Protocols

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Compound of Interest

Compound Name: *Rhenium heptafluoride*

Cat. No.: *B092789*

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Disclaimer: The synthesis of **Rhenium Heptafluoride** (ReF_7), particularly via methods such as metal explosion, is an inherently hazardous process that should only be attempted by trained professionals in a controlled laboratory setting with appropriate safety measures in place. This document provides general information and historical context but does not constitute a detailed, step-by-step protocol for this dangerous synthesis method due to significant safety risks.

Introduction to Rhenium Heptafluoride

Rhenium heptafluoride (ReF_7) is a yellow, low-melting solid and is the only thermally stable metal heptafluoride.^{[1][2][3]} It is a compound of interest in inorganic chemistry due to its unique structure and reactive properties. Its synthesis is challenging and requires handling of highly corrosive and reactive materials.

Properties of Rhenium Heptafluoride

The key physical and chemical properties of **Rhenium heptafluoride** are summarized in the table below.

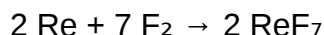
Property	Value
Chemical Formula	ReF ₇
Molar Mass	319.196 g/mol
Appearance	Bright yellow crystalline solid[1]
Density	4.3 g/cm ³
Melting Point	48.3 °C (118.9 °F; 321.4 K)[1]
Boiling Point	73.72 °C (164.70 °F; 346.87 K)[1]
Solubility in Water	Reacts to form perrhenic acid (HReO ₄) and hydrogen fluoride (HF)[1][2][3]
Crystal Structure	Distorted pentagonal bipyramidal[1][2][3]
Oxidation State of Re	+7

General Principles of Synthesis

Historically, two main methods for the synthesis of **Rhenium heptafluoride** have been documented. These are presented here for informational and historical context only and are not intended as a guide for execution.

- **Direct Fluorination:** This is the more common method, involving the direct reaction of rhenium metal with excess fluorine gas at elevated temperatures (typically 400 °C).[1][2][3] The reaction is highly exothermic and requires careful control of the reaction conditions to prevent the formation of other rhenium fluorides, such as Rhenium hexafluoride (ReF₆).[4]
- **Metal Explosion under Sulfur Hexafluoride:** This method involves the explosive reaction of rhenium metal in an atmosphere of sulfur hexafluoride (SF₆).[1][2][3] This technique is extremely hazardous and is not a standard laboratory procedure.

The general reaction for the direct fluorination of rhenium is as follows:



Experimental Protocols and Safety

Detailed experimental protocols for the synthesis of ReF_7 via metal explosion are not provided due to the extreme hazards involved. Instead, this section focuses on the critical safety protocols required when handling highly reactive fluorine compounds, which are essential for any work in this area of chemistry.

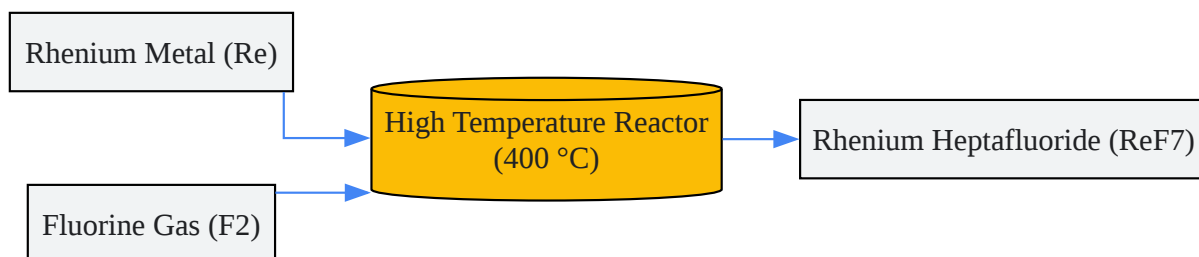
General Hazards of Fluoride Compounds

- **Toxicity:** Fluorine gas and hydrogen fluoride are highly toxic and can cause severe respiratory damage upon inhalation.[\[5\]](#)
- **Corrosivity:** These compounds are extremely corrosive to skin, eyes, and mucous membranes.[\[5\]](#) Skin contact can lead to severe burns that are slow to heal.[\[6\]](#)
- **Reactivity:** Fluorine is a powerful oxidizing agent and can react violently with many organic and inorganic materials.[\[5\]](#)

Required Safety Precautions

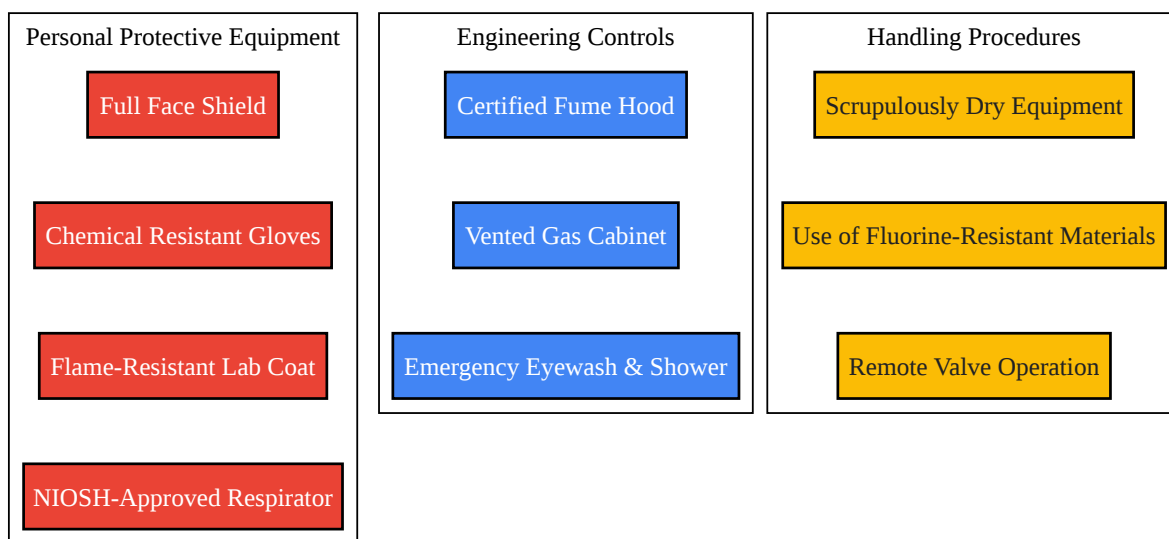
Precaution Category	Specific Measures
Personal Protective Equipment (PPE)	Full-face shield, chemical-resistant gloves (neoprene, PVC, or butyl rubber), flame-resistant lab coat, and appropriate respiratory protection (NIOSH-approved respirator for fluorides).[7] A safety shower and eyewash station must be immediately accessible.[7]
Engineering Controls	All work must be conducted in a certified fume hood with a high rate of air exchange.[6][7] The use of a vented gas cabinet for storing fluorine gas is recommended.[5]
Handling Procedures	Keep all equipment scrupulously dry to prevent the formation of hydrofluoric acid.[5] Use materials of construction that are resistant to fluorine, such as nickel, monel, or passivated stainless steel.[6] Avoid contact with incompatible materials.
Emergency Procedures	In case of skin contact, immediately flush with copious amounts of water for at least 15 minutes and apply calcium gluconate gel.[5] For eye contact, flush with water for a minimum of 30 minutes.[5] Seek immediate medical attention in all cases of exposure.[5][8]
Waste Disposal	Dispose of all waste materials in accordance with federal, state, and local regulations for hazardous waste.[7][9] Do not dispose of fluoride waste in general trash or down the sewer.[7]

Diagrams



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Caption: General workflow for the synthesis of ReF₇ via direct fluorination.



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Caption: Key safety protocols for handling highly reactive fluorinating agents.

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